

Essential Safety and Disposal Procedures for WNK-IN-11-d3

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Compound of Interest

Compound Name: WNK-IN-11-d3

Cat. No.: B15143667

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This guide provides critical safety and logistical information for the proper handling and disposal of **WNK-IN-11-d3**, a potent and selective WNK kinase inhibitor. Adherence to these procedures is essential for maintaining a safe laboratory environment and ensuring regulatory compliance. This document is intended for researchers, scientists, and drug development professionals.

Key Safety and Handling Information

Proper disposal of **WNK-IN-11-d3** begins with correct handling and storage. The following table summarizes crucial safety data derived from the Safety Data Sheet (SDS) of the closely related compound, WNK-IN-11.

Parameter	Information	Hazard Statement	Precautionary Statement
Chemical Identity	WNK-IN-11-d3	-	-
CAS Number	2123483-49-6	-	-
Molecular Formula	C ₂₁ H ₁₈ D ₃ Cl ₂ N ₅ OS	-	-
GHS Hazard Classification	Acute toxicity, oral (Category 4)	H302: Harmful if swallowed	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth.
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P332+P313: If skin irritation occurs: Get medical advice/attention. P362: Take off contaminated clothing and wash before reuse.	

Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.	
Storage	Store at -20°C for the long term.	-	Keep container tightly closed in a dry and well-ventilated place.
Disposal	Dispose of as hazardous waste.	-	P501: Dispose of contents/container in accordance with local, regional, national, and international regulations.

Experimental Protocols: Proper Disposal of WNK-IN-11-d3

The following step-by-step protocol outlines the recommended procedure for the safe disposal of **WNK-IN-11-d3** and its associated waste.

1. Personal Protective Equipment (PPE) and Engineering Controls:

- Always wear appropriate PPE, including a lab coat, safety glasses with side shields (or goggles), and chemical-resistant gloves (e.g., nitrile) when handling **WNK-IN-11-d3**.
- Conduct all handling and preparation for disposal within a certified chemical fume hood to minimize inhalation exposure.

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect unused or expired **WNK-IN-11-d3** powder in its original container or a clearly labeled, sealed waste container.
 - Contaminated consumables such as weigh boats, pipette tips, and gloves should be collected in a dedicated, sealed plastic bag or container labeled "Hazardous Chemical Waste" and clearly identifying the contents.
- Liquid Waste:
 - Solutions of **WNK-IN-11-d3** (e.g., in DMSO) should be collected in a dedicated, leak-proof, and shatter-resistant container suitable for halogenated organic waste.
 - Do not mix with aqueous or non-halogenated waste streams unless specifically permitted by your institution's environmental health and safety (EHS) office.
 - The container must be clearly labeled with "Hazardous Chemical Waste," the full chemical name "**WNK-IN-11-d3**," the solvent used (e.g., DMSO), and an approximate concentration.

3. Decontamination:

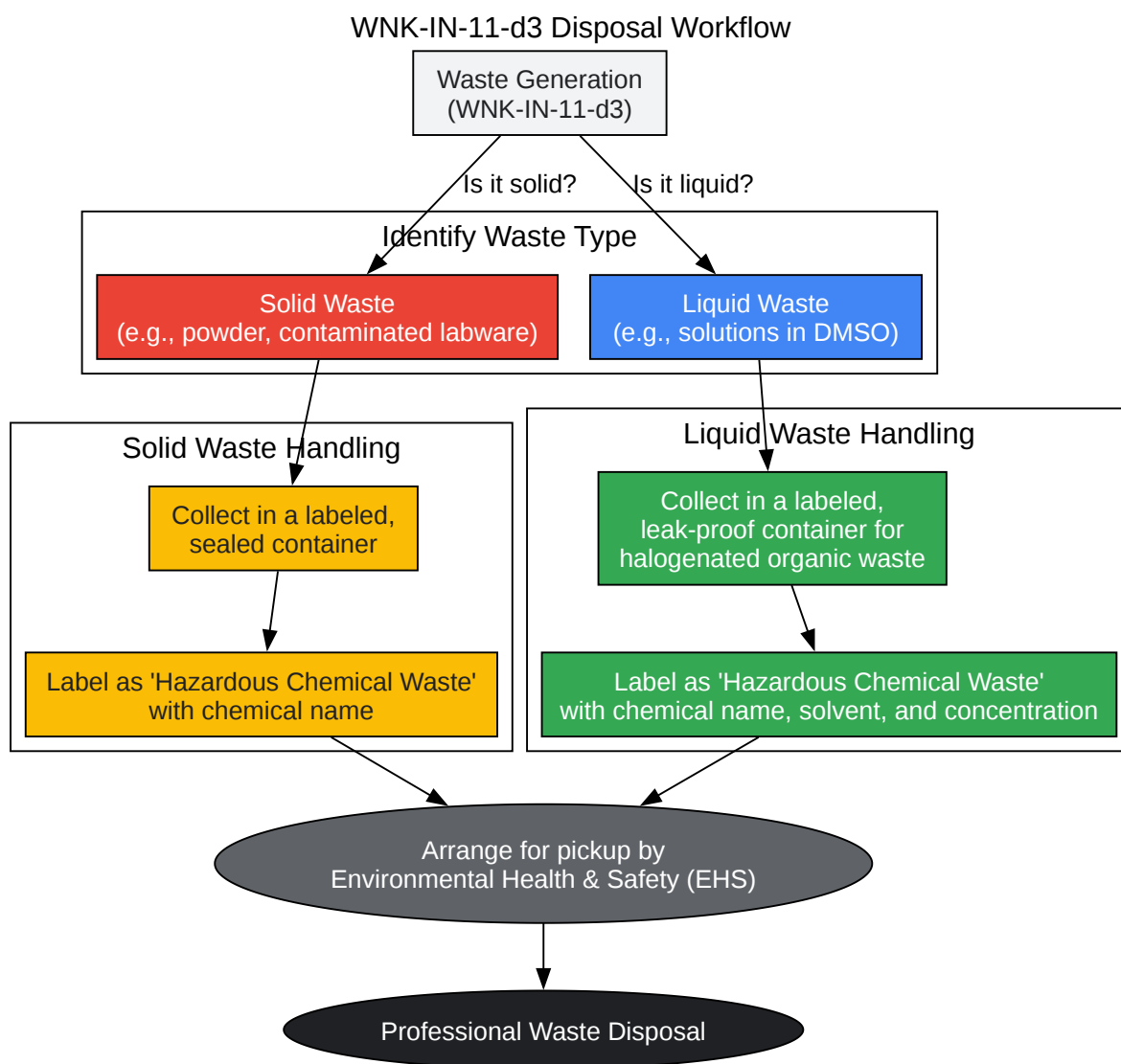
- Decontaminate any surfaces or non-disposable equipment that may have come into contact with **WNK-IN-11-d3**.
- Use a suitable solvent (e.g., ethanol or isopropanol) followed by a soap and water wash.
- Collect all cleaning materials (e.g., wipes, paper towels) and dispose of them as solid hazardous waste.

4. Final Disposal:

- All waste containing **WNK-IN-11-d3** must be disposed of through your institution's EHS-approved hazardous waste management program.
- Do not dispose of **WNK-IN-11-d3** down the drain or in the regular trash.
- Follow all institutional procedures for waste pickup and documentation. This typically involves completing a hazardous waste tag or manifest.

WNK-IN-11-d3 Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of waste generated from the use of **WNK-IN-11-d3**.



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Caption: Disposal workflow for **WNK-IN-11-d3**.

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